

Preparing Kmeriol stock solutions and working concentrations.

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Compound of Interest

Compound Name: *Kmeriol*

Cat. No.: *B3426759*

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Application Notes and Protocols for Kaempferol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation of Kaempferol stock solutions and subsequent working concentrations for use in various research applications. It includes key chemical and physical properties, experimental procedures, and diagrams of relevant signaling pathways.

Quantitative Data Summary

A summary of the essential quantitative data for Kaempferol is presented in Table 1. This information is critical for accurate preparation of stock and working solutions.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₀ O ₆	N/A
Molecular Weight	286.24 g/mol	N/A
Appearance	Yellow crystalline powder	N/A
Solubility	Soluble in DMSO (≥57 mg/mL), Ethanol (~1 mg/mL), and Methanol. Insoluble in water.	N/A
Storage	Store powder at -20°C for up to 3 years. Store solutions at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles. [1]	N/A
Typical Working Concentrations (in vitro)	1 μM - 100 μM	N/A

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of Kaempferol in Dimethyl Sulfoxide (DMSO).

Materials:

- Kaempferol powder (MW: 286.24 g/mol)
- Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of Kaempferol:
 - For 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 286.24 \text{ g/mol} \times 1000 \text{ mg/g} = 2.8624 \text{ mg}$
- Weigh the Kaempferol powder:
 - Carefully weigh out approximately 2.86 mg of Kaempferol powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add 1 mL of sterile DMSO to the tube containing the Kaempferol powder.
- Ensure complete dissolution:
 - Vortex the solution thoroughly until all the Kaempferol powder is completely dissolved. Gentle warming in a water bath (up to 37°C) may aid dissolution.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C.

This protocol outlines the serial dilution of the 10 mM Kaempferol stock solution to prepare working concentrations for cell-based assays.

Materials:

- 10 mM Kaempferol stock solution in DMSO
- Sterile cell culture medium or buffer (e.g., PBS)

- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

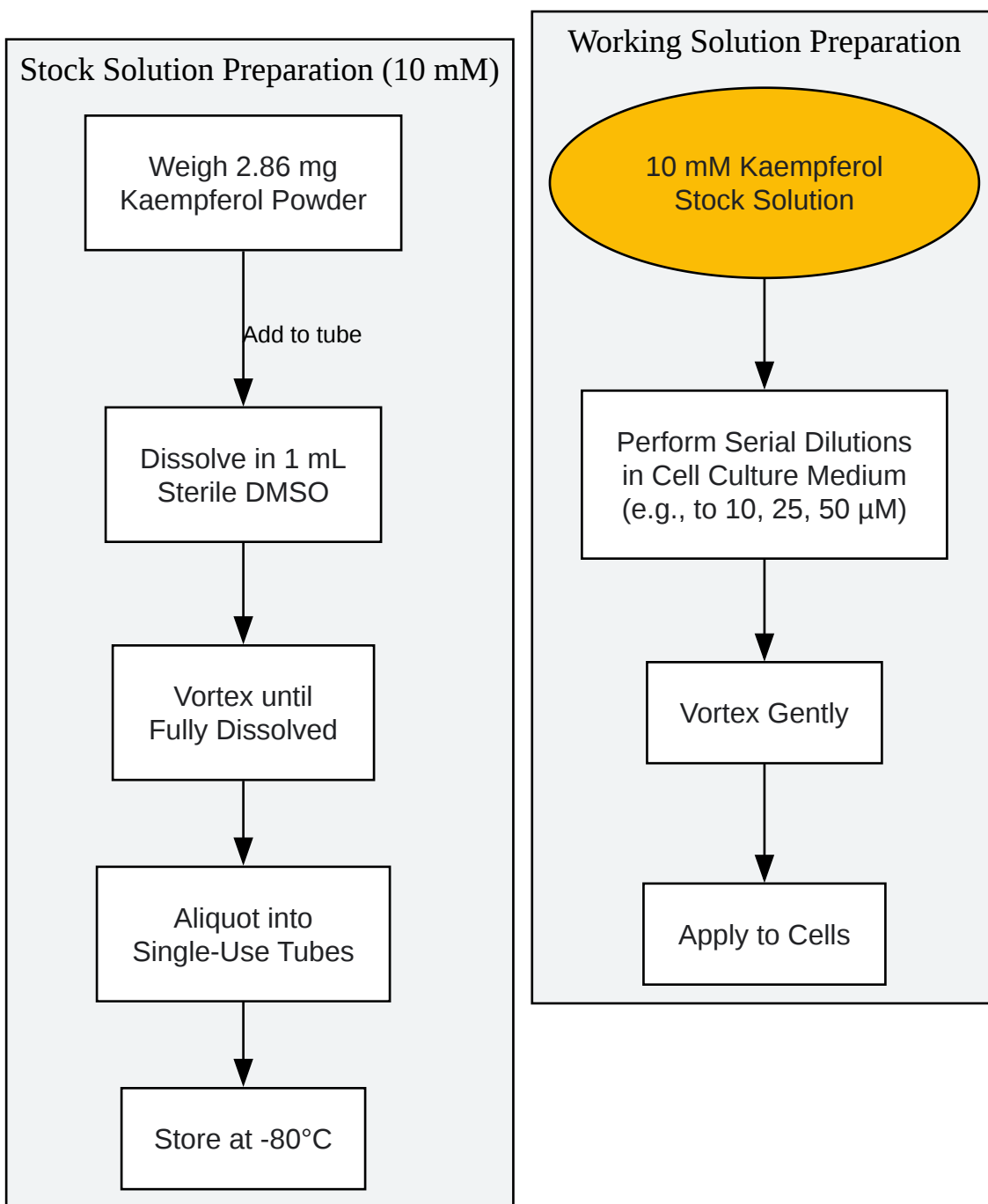
Procedure:

- Determine the final desired working concentrations:
 - For example, to prepare working solutions of 10 μ M, 25 μ M, and 50 μ M.
- Perform serial dilutions:
 - The formula $C_1V_1 = C_2V_2$ can be used, where:
 - C_1 = Concentration of the stock solution (10 mM)
 - V_1 = Volume of the stock solution to be used
 - C_2 = Desired final concentration
 - V_2 = Final volume of the working solution
 - For a 1 mL final volume of 50 μ M working solution:
 - $V_1 = (50 \mu\text{M} \times 1000 \mu\text{L}) / 10,000 \mu\text{M} = 5 \mu\text{L}$
 - Add 5 μ L of the 10 mM stock solution to 995 μ L of cell culture medium.
 - For a 1 mL final volume of 25 μ M working solution:
 - $V_1 = (25 \mu\text{M} \times 1000 \mu\text{L}) / 10,000 \mu\text{M} = 2.5 \mu\text{L}$
 - Add 2.5 μ L of the 10 mM stock solution to 997.5 μ L of cell culture medium.
 - For a 1 mL final volume of 10 μ M working solution:
 - $V_1 = (10 \mu\text{M} \times 1000 \mu\text{L}) / 10,000 \mu\text{M} = 1 \mu\text{L}$
 - Add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.

- Mix and use:
 - Gently vortex each working solution to ensure homogeneity.
 - The final concentration of DMSO in the cell culture should be kept below 0.5% to avoid cytotoxicity.^[1] A vehicle control (medium with the same final concentration of DMSO) should be included in experiments.

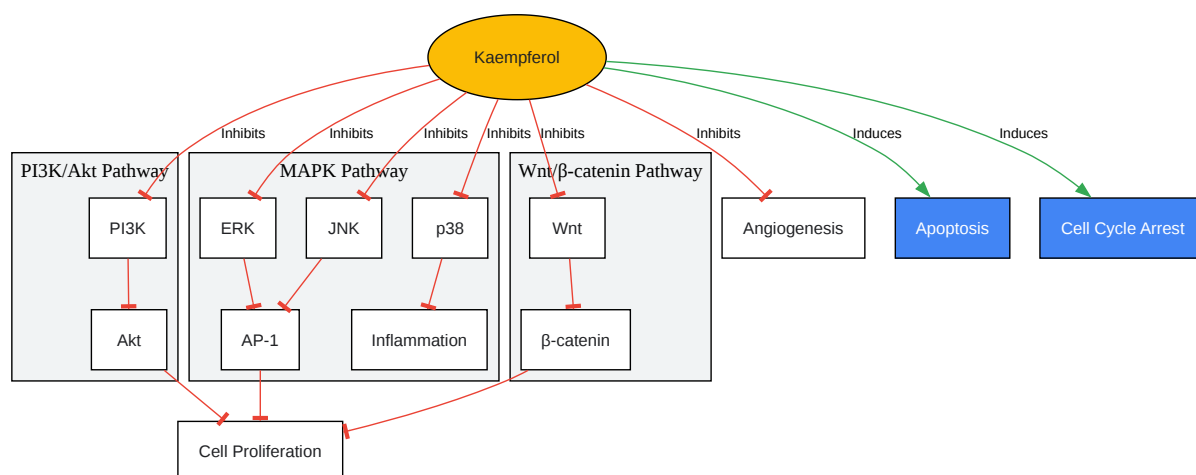
Mandatory Visualizations

The following diagrams illustrate the experimental workflow for preparing Kaempferol solutions and a key signaling pathway modulated by Kaempferol.



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Caption: Workflow for preparing Kaempferol stock and working solutions.



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Caption: Simplified signaling pathways modulated by Kaempferol.[2][3]

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